

A Comparative Guide to Chiral Oxidizing Agents: Alternatives to the Davis Reagent

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Compound of Interest

Compound Name:	(1S)-(+)-(10-Camphorsulfonyl)oxaziridine
Cat. No.:	B7908627

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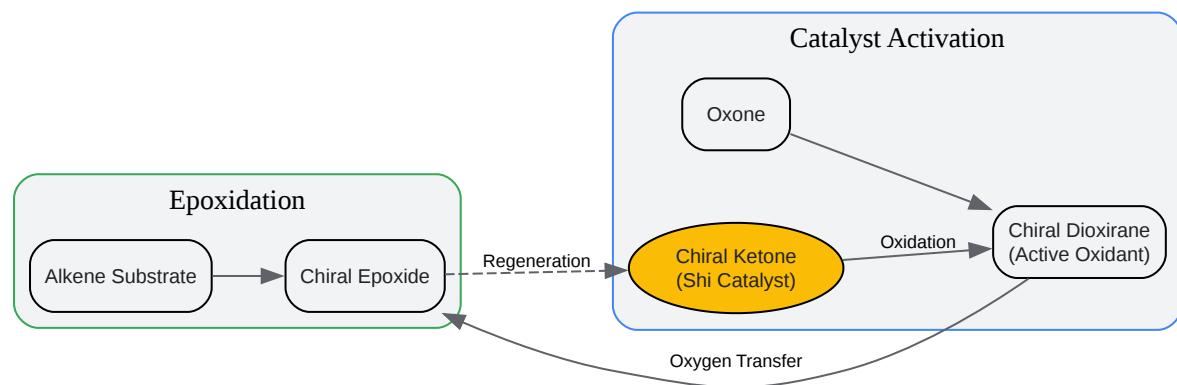
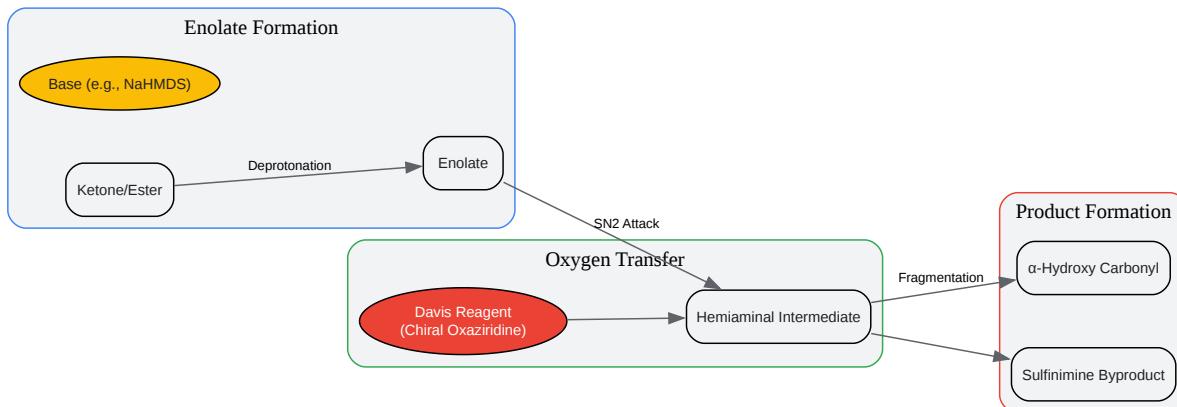
For Researchers, Scientists, and Drug Development Professionals

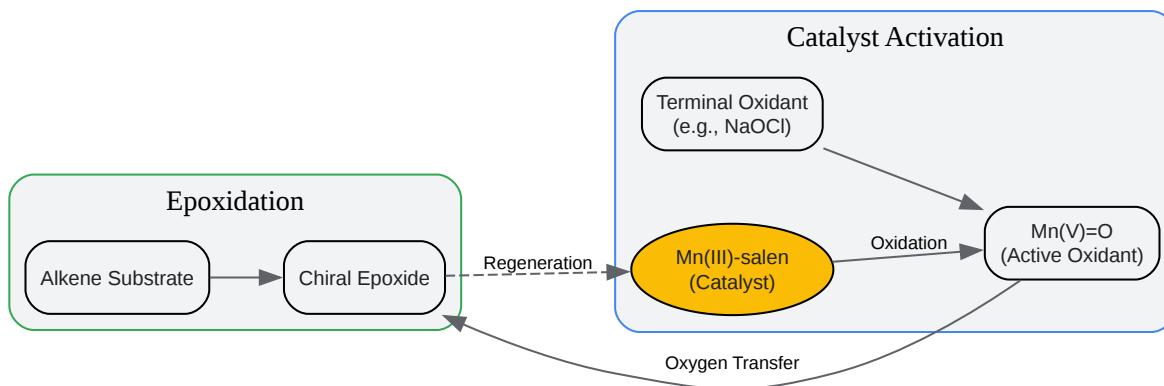
In the landscape of asymmetric synthesis, the ability to introduce oxygen stereoselectively is a cornerstone of constructing complex chiral molecules, particularly in the development of pharmaceuticals and other bioactive compounds. For decades, the Davis reagent, a class of N-sulfonyloxaziridines, has been a reliable and widely used tool for the α -hydroxylation of carbonyl compounds.^{[1][2]} However, the ongoing pursuit of milder reaction conditions, broader substrate scope, improved enantioselectivity, and catalytic processes has spurred the development of a diverse array of alternative chiral oxidizing agents. This guide provides an in-depth technical comparison of prominent alternatives to the Davis reagent, offering insights into their mechanisms, performance, and practical applications, supported by experimental data.

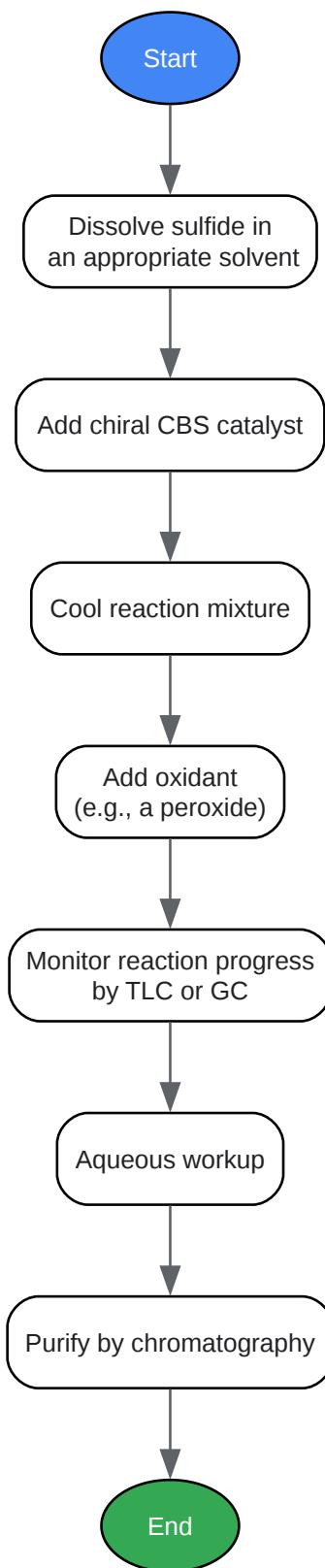
The Benchmark: Understanding the Davis Reagent

The Davis reagent, specifically 2-(phenylsulfonyl)-3-phenyloxaziridine and its chiral camphor-derived analogs, operates through the nucleophilic attack of an enolate on the electrophilic oxygen atom of the oxaziridine ring.^{[3][4]} This SN2-type mechanism results in the formation of an α -hydroxy carbonyl compound and a sulfinimine byproduct.^[1] The stereochemical outcome is dictated by the chiral environment of the oxaziridine.

Mechanism of the Davis Oxidation:







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